

Sebuthylazine IUPAC name and synonyms

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Compound of Interest

Compound Name: Sebuthylazine

Cat. No.: B166565

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Secbuthylazine: A Technical Guide

An in-depth examination of the chemical properties, toxicological profile, and mechanism of action of the triazine herbicide, secbuthylazine.

Chemical Identity

Secbuthylazine, a notable member of the triazine class of herbicides, is chemically designated as (RS)-N²-sec-butyl-6-chloro-N⁴-ethyl-1,3,5-triazine-2,4-diamine according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature. This systematic name precisely describes its molecular structure, featuring a central triazine ring with chloro, ethylamino, and sec-butylamino substituents.

A variety of synonyms and trade names have been used to identify secbuthylazine in research and commerce. These include:

- 2-(sec-butylamino)-4-chloro-6-(ethylamino)-s-triazine
- 2-aethylamino-4-sek.butylamino-6-chlor-1,3,5-triazin
- GS 13528
- **SEBUTHYLAZINE STANDARD**
- Sebutylazin solution

Physicochemical and Toxicological Data

A comprehensive understanding of the physicochemical and toxicological properties of secbuthylazine is essential for its safe handling, effective application, and environmental risk assessment. The following tables summarize key quantitative data.

Physicochemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₆ ClN ₅
Molar Mass	229.71 g/mol
Melting Point	175.5 °C
Density	1.122 g/cm ³ at 20 °C
Water Solubility	8.5 mg/L at 20 °C
Vapor Pressure	0.2 mPa at 20 °C
Octanol-Water Partition Coefficient (log K _{ow})	3.40
pKa	2.0 (very weak base)

Toxicological Data

Endpoint	Value	Species
Acute Oral LD ₅₀	> 3000 mg/kg	Rat
96-hour LC ₅₀ (Fish)	3.4 mg/L	Rainbow Trout (<i>Oncorhynchus mykiss</i>)
48-hour EC ₅₀ (Aquatic Invertebrate)	21.2 mg/L	Water Flea (<i>Daphnia magna</i>)
72-hour EC ₅₀ (Algae)	Not specified	Green algae (<i>Selenastrum capricornutum</i>)

Environmental Fate

Parameter	Value
Soil Half-life (Field)	6.5 to 149 days
Hydrolysis Half-life	73 days (pH 5), 205 days (pH 7), 194 days (pH 9)
Atmospheric Half-life (Photochemical degradation)	35 hours (estimated)

Experimental Protocols

Analytical Method for Determination in Soil and Water

A validated method for the quantification of secbuthylazine in environmental matrices involves micellar liquid chromatography. This approach offers a reliable and eco-friendly alternative to traditional methods.

Sample Preparation:

- **Water Samples:** Water samples can be directly injected into the chromatograph after filtration.
- **Soil Samples:** Analytes are extracted from soil samples via ultrasonication using the mobile phase as the extraction solvent. The resulting supernatant is then filtered and ready for injection.

Chromatographic Conditions:

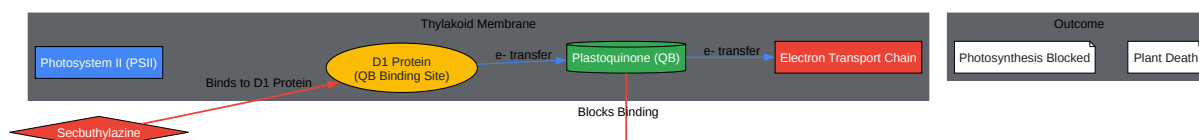
- **Column:** C18
- **Mobile Phase:** 0.07 M sodium dodecyl sulfate with 6% 1-pentanol, buffered to pH 3.[\[1\]](#)
- **Flow Rate:** 1 mL/min (isocratic)
- **Detection:** UV absorbance at 240 nm.[\[1\]](#)

This method has been validated for selectivity, with detection limits of 0.06 mg/L in water and 0.3 mg/kg in soil.[\[1\]](#)

Mechanism of Action: Inhibition of Photosystem II

The herbicidal activity of secbuthylazine, like other triazine herbicides, stems from its ability to disrupt photosynthesis in susceptible plants. Specifically, it acts as a potent inhibitor of Photosystem II (PSII), a critical protein complex located in the thylakoid membranes of chloroplasts.

The primary mechanism involves the binding of the secbuthylazine molecule to a specific niche on the D1 protein, a core component of the PSII reaction center.^{[2][3]} This binding event physically blocks the binding site of plastoquinone (QB), a mobile electron carrier. By preventing the association of QB, secbuthylazine effectively halts the photosynthetic electron transport chain.^{[4][5]} This interruption of electron flow prevents the production of ATP and NADPH, the energy currency and reducing power essential for carbon fixation and plant growth. The blockage of the electron transport chain also leads to the formation of reactive oxygen species, which cause oxidative damage to cellular components, ultimately leading to plant death.^[3]



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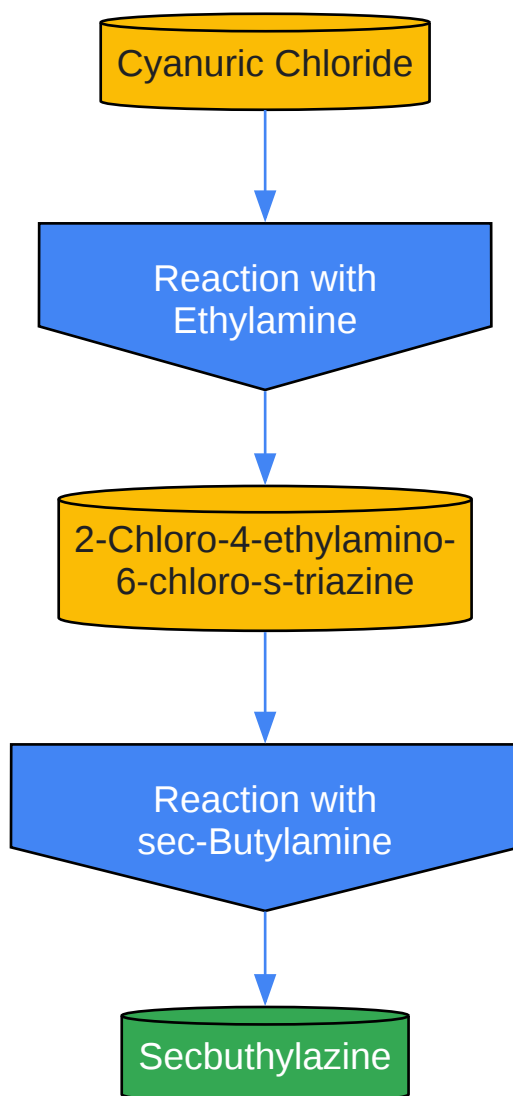
Caption: Mechanism of Photosystem II inhibition by secbuthylazine.

Synthesis Pathway

The industrial synthesis of triazine herbicides like secbuthylazine typically starts with cyanuric chloride. The process involves sequential nucleophilic substitution reactions where the chlorine atoms on the triazine ring are replaced by different amine groups.

A general workflow for the synthesis is as follows:

- **Cyanuric Chloride Production:** The precursor, cyanuric chloride, is produced by the reaction of chlorine gas with hydrogen cyanide.
- **Condensation Reactions:** Cyanuric chloride is then reacted with specific amines in a stepwise manner to introduce the desired side chains. For secbuthylazine, this would involve reactions with ethylamine and sec-butylamine.



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Caption: General synthesis workflow for secbuthylazine.

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